

Personal protective equipment for handling Ethyl 3-methylbenzoate

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Compound of Interest

Compound Name: Ethyl 3-methylbenzoate

Cat. No.: B093142

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Essential Safety and Handling Guide for Ethyl 3-methylbenzoate

This guide provides immediate and essential safety protocols, operational plans, and disposal instructions for the handling of **Ethyl 3-methylbenzoate** in a laboratory setting. It is designed for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Identification and Classification

Ethyl 3-methylbenzoate is classified with the following hazards:

- Skin Irritation[1].
- Serious Eye Irritation[1].
- May Cause Respiratory Irritation[1].

It is a combustible liquid, and its vapors may form explosive mixtures with air upon intense heating.

Physical and Chemical Properties

The following table summarizes the key quantitative data for **Ethyl 3-methylbenzoate**.

Property	Value	Source
Appearance	Colorless liquid	[1]
CAS Number	120-33-2	[1]
Molecular Formula	C10H12O2	
Molecular Weight	164.20 g/mol	
Boiling Point	110 °C at 27 hPa	
Flash Point	101 °C (214 °F) - closed cup	[1][2]
Density	1.03 g/cm ³ at 25 °C	[1]
Refractive Index	1.50600 @ 20.00 °C	[2]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks associated with **Ethyl 3-methylbenzoate**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors[1].
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation location[3][4].

Personal Protective Equipment (PPE)

The minimum required PPE for handling **Ethyl 3-methylbenzoate** includes:

PPE Category	Specification
Eye/Face Protection	Wear tight-sealing safety goggles or a face shield. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU)[1][3].
Skin Protection	Handle with chemical-resistant gloves (e.g., Butyl, Nitrile) and wear a lab coat. For larger quantities or splash risk, impervious clothing may be required[1][5].
Respiratory Protection	Generally not required with adequate engineering controls. For nuisance exposures or if vapors are generated, use an approved respirator with OV/AG (US) or ABEK (EU) cartridges[1].

Handling Procedures

- Preparation: Before handling, review the Safety Data Sheet (SDS) and ensure all necessary PPE is available and in good condition.
- Dispensing: Ground all equipment when transferring the substance to prevent static discharge[6]. Avoid breathing vapors, mist, or gas[1].
- Post-Handling: Wash hands and any exposed skin thoroughly after handling[1][4]. Change contaminated clothing promptly.

Storage Requirements

- Store in a cool, dry, and well-ventilated place[1].
- Keep the container tightly closed to prevent moisture absorption[1][7].
- Store away from heat, sparks, open flames, and other ignition sources[3][6].
- Keep separated from incompatible materials such as strong oxidizing agents and strong bases[3][7].

Emergency and Disposal Plans

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention[1][3][7].
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical help[1][4][7].
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention[1][4].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person and seek immediate medical attention[1][6][7].

Accidental Release Measures (Spills)

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite[3][5]. Do not use combustible materials like sawdust.
- Collect: Use non-sparking tools to collect the absorbed material and place it into a suitable, sealed container for disposal[5][7].
- Clean: Clean the spill area thoroughly.

- Prevent Entry: Do not allow the product to enter drains or surface water[3].

Disposal Plan

- Dispose of **Ethyl 3-methylbenzoate** and its container in accordance with all applicable local, regional, and national regulations[1].
- Do not mix with other waste. Leave chemicals in their original containers.
- Handle uncleaned containers as you would the product itself.

Safe Handling Workflow

The following diagram illustrates the procedural workflow for safely handling **Ethyl 3-methylbenzoate** in a laboratory environment.



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Caption: Workflow for the safe handling of **Ethyl 3-methylbenzoate**.

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